

4-(Trifluoromethoxy)benzyl Chloride chemical structure and properties

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)benzyl
Chloride

Cat. No.: B1304640

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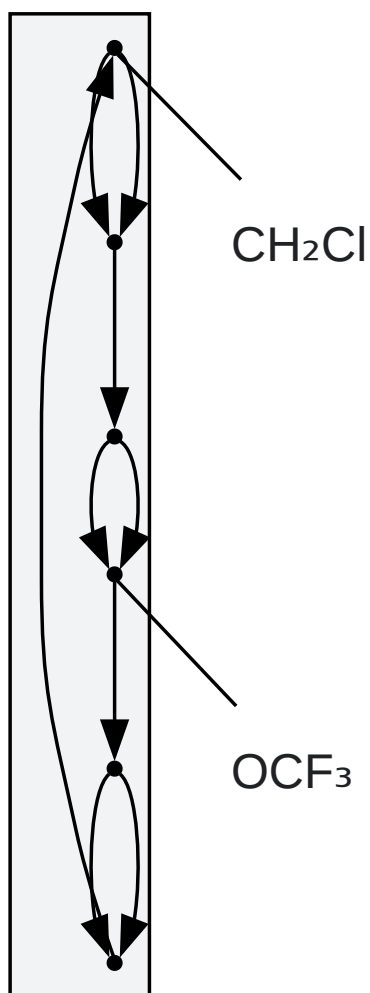
An In-depth Technical Guide to 4-(Trifluoromethoxy)benzyl Chloride

Introduction

4-(Trifluoromethoxy)benzyl chloride, also known as α -chloro-4-(trifluoromethoxy)toluene, is a versatile fluorinated building block in organic synthesis.^{[1][2][3]} Its unique molecular structure, featuring a reactive benzylic chloride and an electron-withdrawing trifluoromethoxy group, makes it a valuable intermediate in the production of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2][4]} The trifluoromethoxy (-OCF₃) group is particularly significant as it can enhance lipophilicity, metabolic stability, and binding affinity of target molecules, properties highly sought after in drug discovery.^{[2][4]} This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Identification

The structure of **4-(Trifluoromethoxy)benzyl chloride** consists of a benzene ring substituted at the para (4-position) with a trifluoromethoxy group and a chloromethyl group.^[2]



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Caption: Chemical Structure of **4-(Trifluoromethoxy)benzyl Chloride**.

Table 1: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	65796-00-1	[1][2][3][5]
Molecular Formula	C ₈ H ₆ ClF ₃ O	[1][5][6]
Molecular Weight	210.58 g/mol	[1][5][6]
IUPAC Name	1-(chloromethyl)-4-(trifluoromethoxy)benzene	[6]
Synonyms	α-Chloro-4-(trifluoromethoxy)toluene	[1][3]
PubChem CID	2777261	[1][6]
MDL Number	MFCD00052326	[1][7]

Physicochemical Properties

4-(Trifluoromethoxy)benzyl chloride is typically a colorless to pale yellow liquid under standard conditions.[1][3][4][7] Its key physical and chemical properties are summarized below.

Table 2: Physicochemical Data

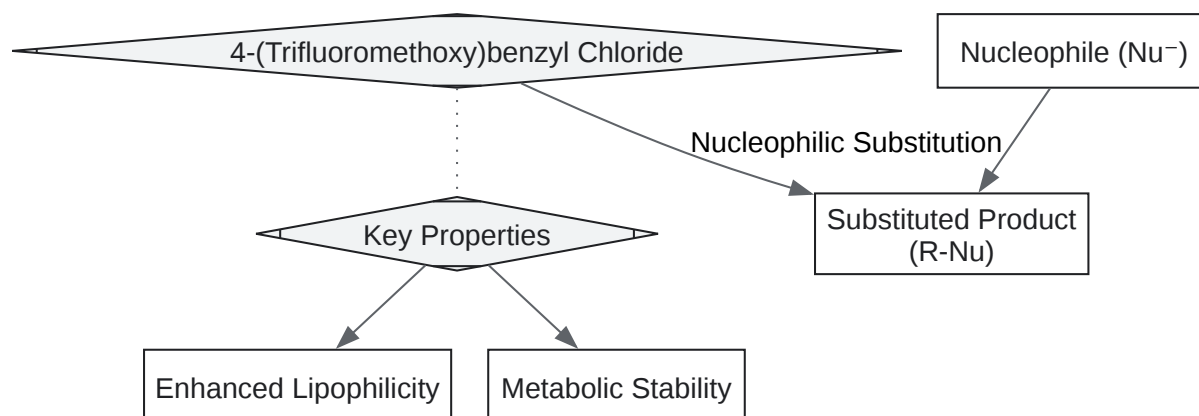
Property	Value	Reference(s)
Appearance	Colorless to almost colorless clear liquid	[1][3]
Purity	≥ 98% (GC)	[1][3]
Boiling Point	90 °C at 25 mmHg	[1]
Density	1.34 g/mL	[1]
Refractive Index	n ₂₀ /D 1.45	[1]
Storage Conditions	2 - 8 °C	[1][7]
Stability	Stable under normal conditions	[8]

Chemical Reactivity and Properties

The reactivity of **4-(Trifluoromethoxy)benzyl chloride** is dominated by two key structural features:

- **Chloromethyl Group (-CH₂Cl):** The benzylic chloride is a reactive site for nucleophilic substitution reactions.[2] This allows for the straightforward introduction of the 4-(trifluoromethoxy)benzyl moiety into a wide range of molecules.
- **Trifluoromethoxy Group (-OCF₃):** This group is strongly electron-withdrawing, which can influence the reactivity of the aromatic ring and the benzylic position.[2] It also significantly increases the lipophilicity of the molecule, a property that can improve the pharmacokinetic profile of drug candidates.[2][4]

The combination of these features makes the compound a highly versatile building block for creating more complex molecular architectures.[2]



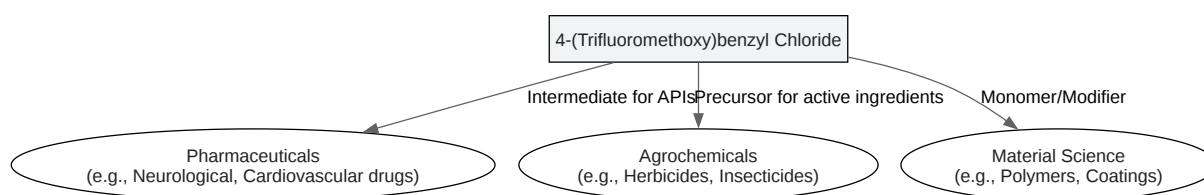
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Caption: Reactivity and properties of **4-(Trifluoromethoxy)benzyl Chloride**.

Applications in Research and Development

This compound is a crucial intermediate in several areas of chemical innovation.^[1]

- **Pharmaceutical Synthesis:** It is a key building block for synthesizing various pharmaceutical agents, including those targeting neurological and cardiovascular diseases.^[1] The trifluoromethoxy group can enhance drug efficacy and metabolic stability.^{[1][9]}
- **Agrochemical Development:** The compound is used to create more effective and stable herbicides and insecticides.^{[1][9]}
- **Material Science:** It is employed in developing advanced materials like polymers and coatings, where the trifluoromethoxy group can impart improved chemical resistance and durability.^{[1][9]}
- **Fluorinated Compounds Research:** It serves as a foundational reagent in the synthesis and exploration of novel fluorinated compounds, which are valued for their unique properties across various industries.^[1]



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Caption: Key application areas for **4-(Trifluoromethoxy)benzyl Chloride**.

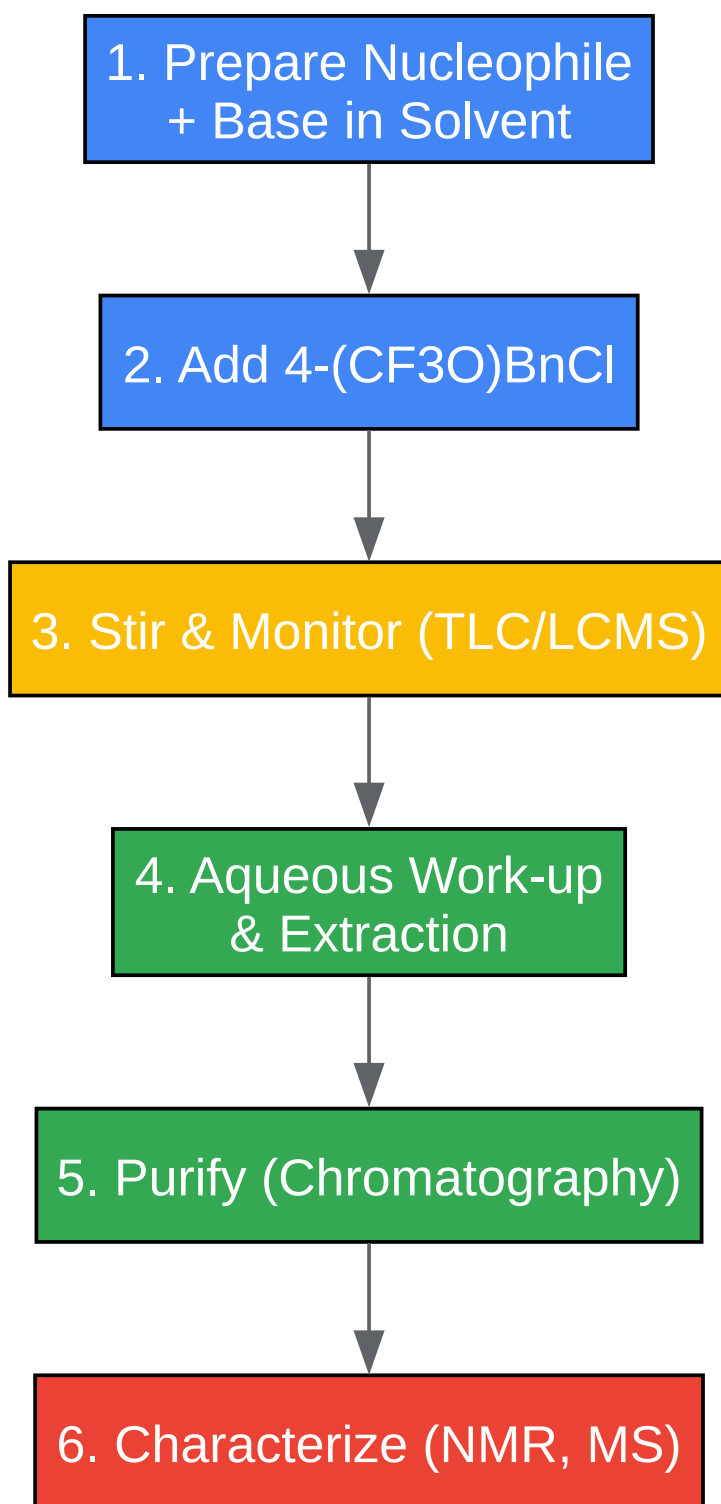
Experimental Protocols

While specific synthetic protocols for **4-(Trifluoromethoxy)benzyl chloride** are proprietary, a general method for its use in nucleophilic substitution is outlined below. This protocol is representative of how this reagent is employed to build more complex molecules.

General Protocol for Nucleophilic Substitution using **4-(Trifluoromethoxy)benzyl Chloride**

This procedure describes a typical coupling reaction with a generic nucleophile (e.g., an alcohol, amine, or thiol).

- **Reagent Preparation:** In a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve the nucleophile (1.0 equivalent) and a non-nucleophilic base (e.g., sodium hydride or potassium carbonate, 1.2 equivalents) in a suitable anhydrous solvent (e.g., Tetrahydrofuran (THF) or Acetonitrile).
- **Reaction Initiation:** To the stirred solution, add **4-(Trifluoromethoxy)benzyl chloride** (1.1 equivalents) dropwise at room temperature.
- **Reaction Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically stirred at room temperature or gently heated (e.g., 60 °C) for 2-12 hours until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield the desired substituted product.
- **Characterization:** Confirm the structure and purity of the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.



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Caption: General workflow for a nucleophilic substitution reaction.

Safety and Handling

4-(Trifluoromethoxy)benzyl chloride is a hazardous chemical that requires careful handling. It is corrosive and can cause severe skin burns and eye damage.[\[3\]](#)[\[6\]](#)[\[8\]](#)

Table 3: GHS Hazard and Precautionary Statements

Category	Statement Code	Description	Reference(s)
Hazard	H314	Causes severe skin burns and eye damage.	[3] [6]
Hazard	H290	May be corrosive to metals.	[3] [6]
Precaution	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8] [10]
Precaution	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[3] [10]
Precaution	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[3]
Precaution	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]

Handling Recommendations:

- Handle only in a well-ventilated area, preferably under a chemical fume hood.[8]
- Ensure eyewash stations and safety showers are readily accessible.[8]
- Store in a cool, dry place in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.[1][8]
- Absorb any spills with inert material and dispose of as hazardous waste.[8][10]

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